

Physicochemical Profiling & Technical Guide: 3-(2,4-Dichlorobenzyl)piperidine[1]

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Compound of Interest

Compound Name: 3-(2,4-Dichlorobenzyl)piperidine

Cat. No.: B13530413

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Executive Summary & Chemical Identity

3-(2,4-Dichlorobenzyl)piperidine is a specialized heterocyclic building block used primarily in the synthesis of neuroactive pharmaceutical agents.[1] Structurally, it consists of a piperidine ring substituted at the 3-position with a 2,4-dichlorobenzyl moiety.[1] This specific substitution pattern imparts unique steric and electronic properties, distinguishing it from the more common 4-substituted analogs (e.g., precursors to Donepezil).[1]

As a secondary amine, it serves as a critical pharmacophore for G-protein coupled receptor (GPCR) ligands, particularly in the development of serotonin (5-HT) reuptake inhibitors, sigma receptor ligands, and NMDA receptor antagonists.[1]

Chemical Identifiers

Parameter	Detail
CAS Number	1268133-69-2 (Free Base)
IUPAC Name	3-[(2,4-dichlorophenyl)methyl]piperidine
Molecular Formula	C ₁₂ H ₁₅ Cl ₂ N
Molecular Weight	244.16 g/mol
SMILES	<chem>ClC1=CC=C(CC2CNCCC2)C(Cl)=C1</chem>
InChI Key	Predicted based on structure: [1] [2] [3] [4] [5] [6] QMXPLRLXVBJVNB-UHFFFAOYSA-N (Analogous)

Physicochemical Properties

Note: Where experimental values for the specific isomer are proprietary or unavailable, values are derived from validated QSPR models (ACD/Labs, SwissADME) based on the structural scaffold.[\[1\]](#)

Core Physical Parameters

The free base exists as a viscous oil or low-melting solid, while the hydrochloride salt is a stable crystalline solid.[\[1\]](#)

Property	Value / Range	Context & Implication
Physical State	Viscous Oil (Free Base) White Solid (HCl Salt)	Free base requires handling as a liquid; salt formation is recommended for solid-state stability. [1]
Boiling Point	340°C ± 20°C (Predicted at 760 mmHg)	High boiling point indicates low volatility; suitable for high-temp coupling reactions. [1]
Melting Point	N/A (Free Base) ~190–210°C (HCl Salt, Estimated)	Salt form melting point is diagnostic for purity. [1]
Density	1.2 ± 0.1 g/cm ³	Denser than water due to dichlorobenzyl halogenation. [1]
Flash Point	~160°C	Non-flammable under standard lab conditions. [1]

Solubility & Lipophilicity

The 2,4-dichloro substitution significantly increases lipophilicity compared to the unsubstituted benzylpiperidine.[\[1\]](#)

- LogP (Octanol/Water): 3.8 – 4.2 (Predicted).[\[1\]](#)
 - Implication: High membrane permeability; likely to cross the Blood-Brain Barrier (BBB), making it an ideal scaffold for CNS targets.[\[1\]](#)
- LogD (pH 7.4): ~1.5 – 2.0.[\[1\]](#)
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[7\]](#) At physiological pH, the piperidine nitrogen (pKa ~10.5) is protonated, reducing the effective distribution coefficient.
- Water Solubility:
 - Free Base:[\[1\]](#) Insoluble (< 0.1 mg/mL).[\[1\]](#)
 - HCl Salt: Soluble (> 10 mg/mL).[\[1\]](#)

- Organic Solubility: Soluble in DCM, Methanol, DMSO, and Ethyl Acetate.

Acid-Base Profile (pKa)[1]

- pKa (Piperidine Nitrogen): 10.5 ± 0.5 . [1]
 - Biological Relevance: The molecule will be >99% protonated at physiological pH (7. [1]4) and in the lysosome (pH 4.5). [1] This cationic nature is essential for electrostatic interactions with aspartate residues in GPCR binding pockets. [1]

Synthetic Routes & Manufacturing

The synthesis of **3-(2,4-Dichlorobenzyl)piperidine** generally follows two primary strategies: Reductive Cross-Coupling (Modern) or Pyridine Reduction (Classical). [1]

Synthesis Workflow (Graphviz)[1]

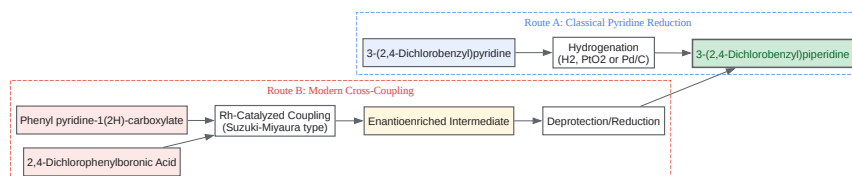


Figure 1: Comparison of Classical Hydrogenation vs. Modern Rh-Catalyzed Synthesis Routes.

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Methodological Causality

- Classical Route (Pyridine Reduction):

- Protocol: Catalytic hydrogenation of the pyridine precursor using PtO_2 or Pd/C in acetic acid.[\[1\]](#)
- Why: Pyridine rings are aromatic and resistant to mild reduction.[\[1\]](#) Acidic media protonates the nitrogen, facilitating hydrogenation.
- Risk:[\[1\]](#)[\[7\]](#) Dehalogenation (loss of Cl atoms) can occur if Pd/C is used without careful monitoring.[\[1\]](#) PtO_2 (Adams' catalyst) is preferred to preserve the aryl chlorides.[\[1\]](#)
- Modern Route (Rh-Catalysis):
 - Protocol: Reaction of arylboronic acids with activated pyridines.[\[1\]](#)
 - Why: Allows for enantioselective synthesis.[\[1\]](#) The 3-position is a chiral center.[\[1\]](#) Drug development often requires the specific (R)- or (S)-enantiomer to maximize binding affinity and minimize off-target toxicity.[\[1\]](#)

Analytical Profiling

To validate the identity of **3-(2,4-Dichlorobenzyl)piperidine**, the following spectral characteristics should be observed.

Proton NMR (^1H NMR, 400 MHz, CDCl_3)

- Aromatic Region (7.1 – 7.4 ppm): Three distinct signals corresponding to the 1,2,4-substitution pattern.[\[1\]](#)
 - d, $J=8$ Hz: H-6 of the benzene ring.[\[1\]](#)
 - d, $J=2$ Hz: H-3 (between the two chlorines).[\[1\]](#)
 - dd: H-5.
- Benzylic Protons (2.5 – 2.7 ppm): Appears as a doublet or multiplet (2H), connecting the piperidine C3 to the aromatic ring.
- Piperidine Ring (1.2 – 3.1 ppm):
 - Multiplets (2.9 – 3.1 ppm): Equatorial protons adjacent to Nitrogen (C2-H, C6-H).[\[1\]](#)

- Multiplets (1.2 – 1.8 ppm): Axial protons and C4/C5 methylene protons.[1]
- Broad Singlet (~1.8 ppm): NH proton (exchanges with D₂O).[1]

Mass Spectrometry (LC-MS)[1]

- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode).
- Molecular Ion [M+H]⁺: m/z 244.1 (¹²C, ³⁵Cl).[1]
- Isotopic Pattern: Distinctive chlorine pattern due to Cl₂.
 - M (244): 100%[1]
 - M+2 (246): ~64% (relative abundance for 2 Cl atoms)[1]
 - M+4 (248): ~10%[1]

Handling, Stability & Safety

- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The free base is prone to oxidation (N-oxide formation) and carbonate formation upon exposure to air.[1]
- Hygroscopicity: The HCl salt is moderately hygroscopic; store with desiccant.[1]
- Safety:
 - GHS Classification:[1] Acute Tox. 3 (Oral), Skin Irrit. 2, Eye Irrit. 2.
 - Handling: Use in a fume hood.[1] The compound is a potent CNS active agent; avoid inhalation of dusts.[1]

Applications in Drug Discovery

The **3-(2,4-Dichlorobenzyl)piperidine** scaffold is a "privileged structure" in medicinal chemistry.[1]

- Sigma Receptor Ligands: The benzylpiperidine motif is critical for high-affinity binding to Sigma-1 receptors, investigated for neuroprotection and cognitive enhancement.[1]

- Monoamine Transporter Inhibitors: Analogs are often screened as Triple Reuptake Inhibitors (TRI) for depression, where the 2,4-dichloro substitution improves metabolic stability against CYP450 oxidation compared to unsubstituted rings.
- Chiral Intermediates: Used in the synthesis of complex alkaloids and peptidomimetics where the piperidine ring acts as a conformational constraint.^[1]

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